# Application Note: Precision Dosing of Epithalon TFA for Subcutaneous Injection in Rats

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Epithalon TFA* |
| *Cat. No.:* | *B10825702* |

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## Executive Summary

Epithalon (Ala-Glu-Asp-Gly) is a synthetic tetrapeptide mimetic of Epithalamin, a pineal gland extract.[1][2] It is widely researched for its geroprotective properties, specifically its ability to upregulate telomerase activity and modulate circadian rhythms via melatonin synthesis.[3]

Critical Technical Note: Most commercially available Epithalon is supplied as a Trifluoroacetate (TFA) salt.[4] The presence of TFA and residual water significantly alters the molecular mass. Researchers failing to correct for non-peptide mass may underdose animals by 15–25%.

This guide provides a standardized protocol for calculating "Net Peptide Content" to ensure scientific reproducibility in rat studies.

## Chemical & Physical Properties[5]

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| Property | Specification |
|---|---|
| Sequence | Ala-Glu-Asp-Gly (AEDG) |
| Formula (Free Base) | |
| MW (Free Base) | 390.35 g/mol |
| MW (TFA Salt) | Variable (typically ~504 g/mol depending on stoichiometry) |
| Solubility | Highly soluble in water, 0.9% Saline, and PBS. |
| Appearance | White lyophilized powder |
| Stability | Stock (-20°C): 6-12 months; Reconstituted (4°C): <1 week. |

# The "Salt Trap": Calculating Net Peptide Mass

To administer a precise dose, you must account for the purity (peptide bond integrity) and the peptide content (percent of total weight that is actually peptide vs. salts/water).

## The Correction Formula

- : The desired net peptide dose (e.g., 0.1 mg/kg).
- Purity: HPLC purity (usually >98%, expressed as 0.98).
- Peptide Content: The percentage of the powder that is amino acids (usually 75–85% for TFA salts). If unknown, assume 80% (0.80).

## Calculation Example

Scenario: You need to inject a 300g (0.3 kg) rat with 50

g/kg of Epithalon.

- Target Total Dose:

  (net peptide).

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- Certificate of Analysis (CoA): Purity 98%, Peptide Content 82%.

> *Insight: You must weigh 18.66*
>
> g of powder to deliver 15
>
> g of active peptide.

## Dosage Guidelines for Rats

Literature varies between "physiological" replacement doses (Khavinson's original work) and "pharmacological" doses.

| Study Type | Target Dose (Net Peptide) | Frequency | Rationale |
|---|---|---|---|
| Geroprotective (Low) | 1 – 5 g per rat (approx. 3–15 g/kg) | 5 days/week | Mimics physiological pineal secretion; standard Khavinson protocol [1, 2]. |
| Pharmacological (Med) | 50 – 100 g/kg | Daily | Used in acute oxidative stress or circadian disruption models. |
| High Dose | 0.1 – 0.5 mg/kg | Daily | Maximum effective range; often used in cancer/tumor suppression studies [3]. |

Recommendation: For longevity and telomere studies, adhere to the Low Dose (1–5

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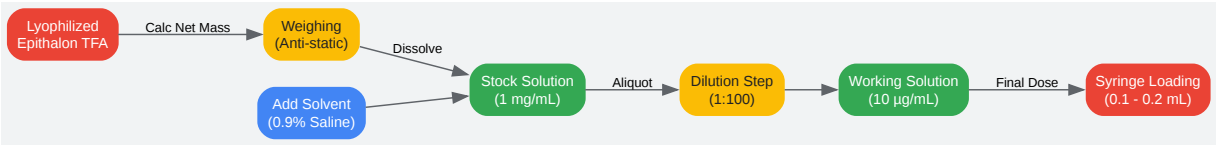
g/rat ) regimen to avoid receptor desensitization.

# Preparation Protocol

## Workflow Diagram

The following diagram illustrates the preparation pipeline to ensure sterility and concentration accuracy.

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Caption: Step-by-step workflow from lyophilized powder to injectable syringe, emphasizing the dilution step for low-dose accuracy.

# Step-by-Step Methodology

## A. Stock Solution Preparation (1 mg/mL)

Since the daily dose is very small (micrograms), direct weighing for single doses is impossible. Prepare a concentrated stock.

- Weigh: Using a microbalance, weigh 1.25 mg of **Epithalon TFA** powder (approx. 1 mg net peptide).
- Dissolve: Add 1.0 mL of sterile 0.9% NaCl (Saline) or PBS.
- Vortex: Vortex gently for 10–15 seconds. The peptide is highly soluble and should dissolve instantly.
- Filter: Pass through a 0.22

  m syringe filter for sterility.
- Storage: Aliquot into 100

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L tubes and freeze at -20°C. Do not refreeze after thawing.

### B. Working Solution (For 5

### g Dose)

Target: 5

g delivered in 0.1 mL volume.

- Thaw: Thaw one 100

  L aliquot of Stock Solution (1 mg/mL).

- Dilute: Add 100

  L Stock to 1.9 mL Sterile Saline.

  - Total Volume: 2.0 mL.
  - New Concentration: 0.05 mg/mL (50

    g/mL).

- Load Syringe: Draw 0.1 mL (100

  L) of this working solution.

  - .

## Administration: Subcutaneous (SC) Injection[4][6][7][8][9]

- Restraint: Use a towel restraint or a commercial restrainer. Anesthesia is generally not required for SC injections.
- Site Selection: The loose skin over the dorsal neck (scruff) or the flank.
- Technique:

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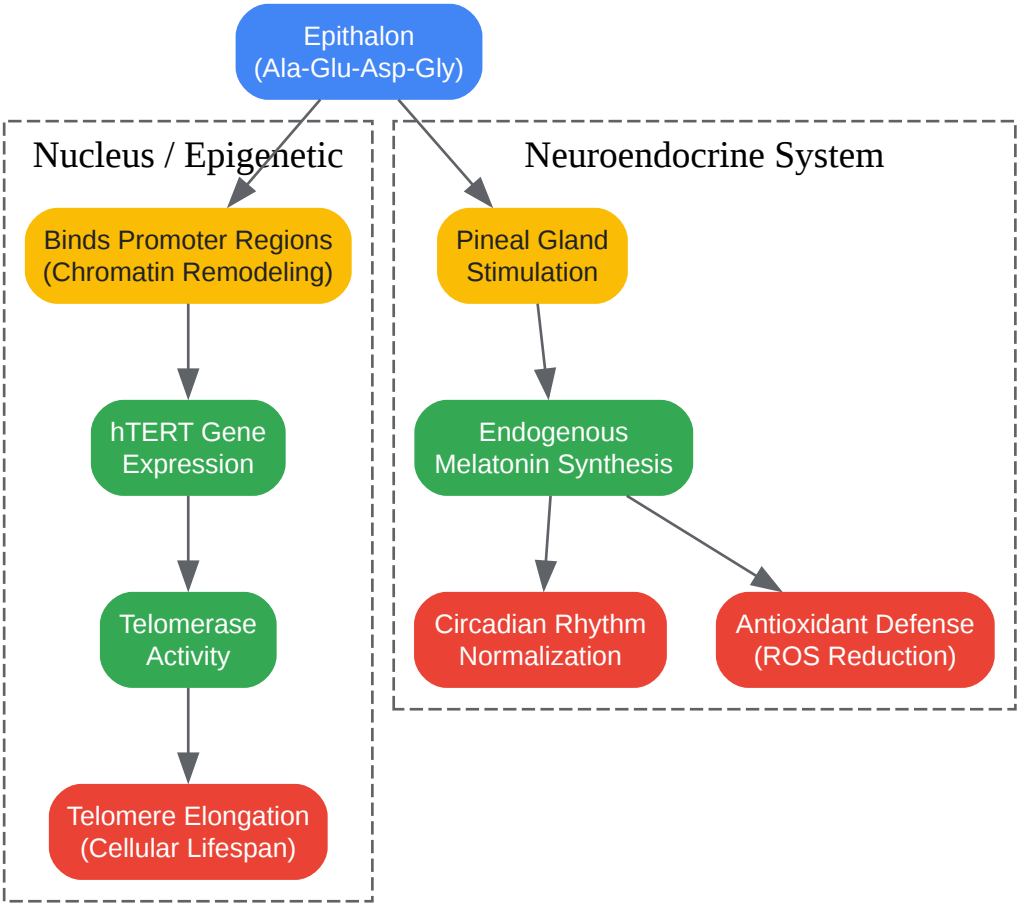
- Tent the skin by lifting it with thumb and forefinger.
- Insert a 25G or 27G needle (1/2 or 5/8 inch) into the base of the tent, parallel to the body wall.
- Aspirate slightly to ensure no blood (rare in SC).
- Inject the 0.1 mL volume smoothly.

- Post-Injection: Withdraw needle and apply gentle pressure for 5 seconds to prevent leakage.

## Mechanism of Action

Epithalon operates via two primary pathways: direct epigenetic regulation of telomerase and neuroendocrine modulation of the pineal gland.

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Caption: Dual-pathway mechanism showing epigenetic activation of telomerase and neuroendocrine regulation of melatonin.

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